

Personal protective equipment for handling ALK4290 dihydrochloride

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Compound of Interest

Compound Name: ALK4290 dihydrochloride

Cat. No.: B10860155

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Essential Safety and Handling Guide for ALK4290 Dihydrochloride

This guide provides crucial safety and logistical information for the handling and disposal of **ALK4290 dihydrochloride**, a compound under investigation for therapeutic use.^{[1][2]} Researchers, scientists, and drug development professionals should adhere to these procedural steps to ensure personal safety and proper management of this chemical.

Personal Protective Equipment (PPE)

Given that ALK4290 is a dihydrochloride salt, it should be handled with care, assuming it may be corrosive and harmful if ingested or inhaled. The following personal protective equipment is mandatory to minimize exposure.

Protection Type	Required PPE	Rationale
Eye and Face Protection	Safety goggles and a full-face shield	To protect against potential splashes or aerosols of the compound.[3][4][5]
Hand Protection	Two pairs of powder-free nitrile gloves	The inner glove should be tucked under the gown cuff, and the outer glove should be worn over the cuff. Gloves should be changed immediately if contaminated.[6]
Body Protection	A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs	Laboratory coats made of absorbent materials are not suitable for handling potentially corrosive materials.[6] For extensive handling, disposable head, hair, beard, and shoe covers should also be utilized. [6]
Respiratory Protection	A NIOSH-certified N95, N100, or P100 respirator	This is strongly recommended in situations where dust or aerosols may be generated, such as when weighing the solid form of the compound.[6] [7] All respirator use must adhere to a comprehensive respiratory protection program that includes fit-testing.[6]

Operational and Disposal Plan

This section outlines the procedural guidance for the complete lifecycle of handling **ALK4290 dihydrochloride** within a laboratory setting.

Receiving and Inspection:

- Upon receipt, inspect the shipping container for any signs of damage or leakage.
- Wear appropriate PPE, including gloves, during the inspection process.[\[6\]](#)

Storage:

- Immediately transfer the compound to a designated secure storage area.
- **ALK4290 dihydrochloride** should be stored in a cool, dry, well-ventilated area away from moisture and incompatible materials such as oxidizing agents, organic materials, metals, and alkalis.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)

Labeling:

- Ensure the container is clearly labeled with the chemical name, concentration (if in solution), date received or prepared, and all relevant hazard warnings.

Weighing and Solution Preparation:

- When weighing the solid form, use a ventilated balance enclosure to contain any airborne particles.
- When preparing solutions, slowly add the solvent to the powder to prevent splashing.[\[6\]](#)
- If diluting, always add acid to water, never the other way around.[\[4\]](#)

Accidental Release Measures:

- Evacuate: Non-essential personnel should be evacuated from the spill area.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[8\]](#)
- Containment: For solid spills, carefully scoop the material into a labeled waste container, avoiding the creation of dust.[\[6\]](#) For liquid spills, contain the spill with sand or earth. Do not use combustible materials like sawdust.[\[8\]](#)

First Aid Measures:

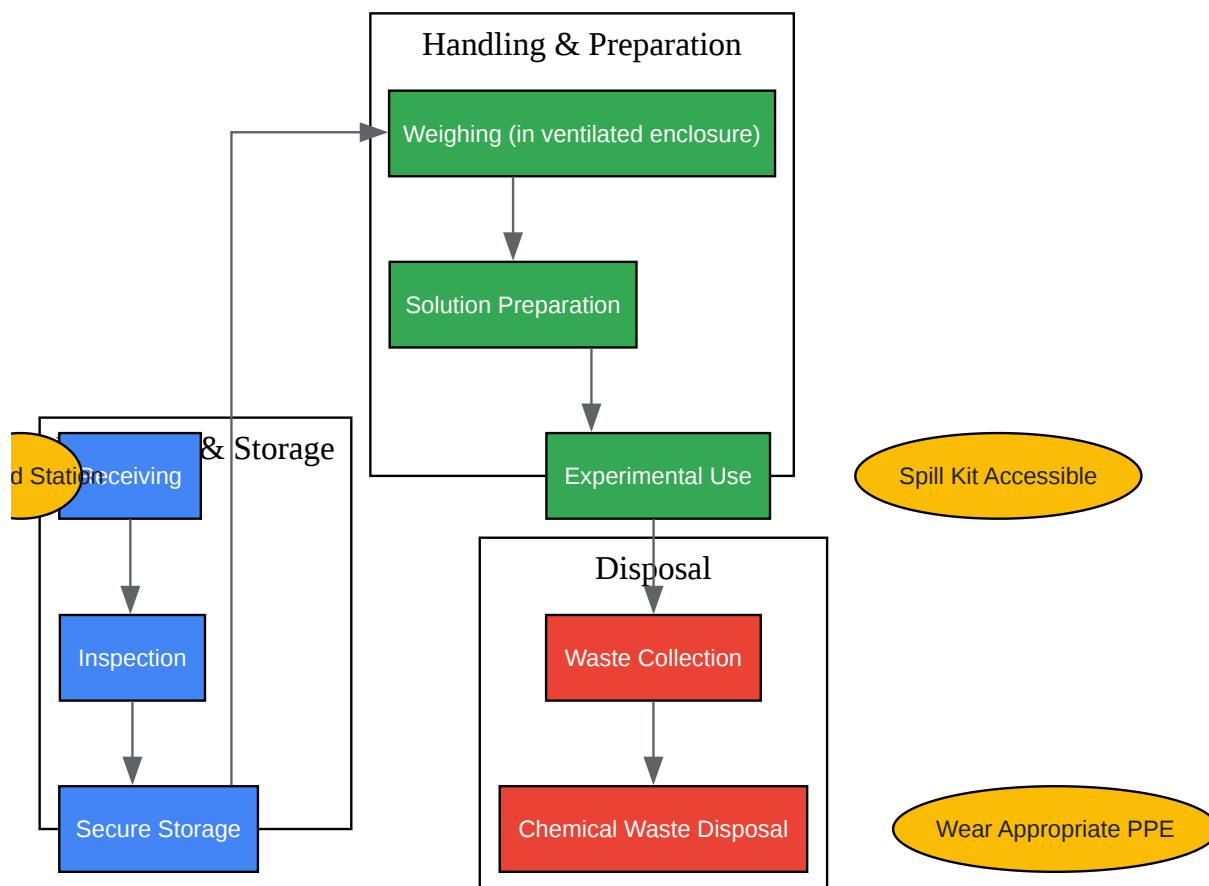
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention in case of serious contact.
[3]
- Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing.[4] An eye-flush station should be readily accessible.[3]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide oxygen and seek immediate medical attention.[4][8]
- Ingestion: Rinse the mouth but do not induce vomiting. Seek immediate medical attention.[4]

Disposal:

- Dispose of waste in accordance with all local, regional, national, and international regulations.[4]
- Ensure waste containers are clearly labeled with the contents.

Experimental Workflow

The following diagram illustrates the key stages in the handling, use, and disposal of **ALK4290 dihydrochloride**.



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Caption: Workflow for handling **ALK4290 dihydrochloride**.

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- To cite this document: BenchChem. [Personal protective equipment for handling ALK4290 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10860155#personal-protective-equipment-for-handling-alk4290-dihydrochloride]

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